

Common synonyms for 3-Bromohexane like 3-Hexyl Bromide

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In-Depth Technical Guide to 3-Bromohexane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Bromohexane**, a versatile haloalkane utilized in various synthetic applications within the pharmaceutical and agrochemical industries. The document details its chemical properties, common synonyms, and a representative experimental protocol for its use in carbon-carbon bond formation.

Chemical Identity and Synonyms

3-Bromohexane is a secondary bromoalkane that serves as a valuable intermediate in organic synthesis. Its structure consists of a six-carbon hexane chain with a bromine atom attached to the third carbon atom.

Common synonyms for **3-Bromohexane** include:

- 3-Hexyl Bromide[1]
- Hexane, 3-bromo-[2]

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromohexane** is presented in the table below. This data is essential for its appropriate handling, storage, and application in



experimental settings.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ Br	[3][4]
Molecular Weight	165.07 g/mol	[2][3]
CAS Number	3377-87-5	[3]
Appearance	Colorless to light orange/yellow clear liquid	[1]
Boiling Point	142-146 °C	[2]
Density	1.17 g/cm ³	[2]
Flash Point	46 °C	[2]
Refractive Index	1.4460	[2]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and diethyl ether.	[1]

Applications in Organic Synthesis

3-Bromohexane is a key reagent in various organic transformations, primarily in nucleophilic substitution and elimination reactions. Its utility is prominent in the formation of carbon-carbon and carbon-heteroatom bonds, making it a valuable building block in the synthesis of more complex molecules for drug discovery and development. For instance, it is employed in the production of pharmaceuticals and agrochemicals.[1]

One significant application is in the synthesis of alkynes. Through reaction with the sodium salt of a terminal alkyne, **3-Bromohexane** can be used to extend the carbon chain, a crucial step in the synthesis of many organic compounds.

Experimental Protocol: Synthesis of 3-Octyne via Nucleophilic Substitution



This section details a representative experimental protocol for the synthesis of 3-octyne, where **3-Bromohexane** is a key reactant. This reaction demonstrates the utility of **3-Bromohexane** in forming carbon-carbon bonds. The reaction proceeds via the deprotonation of a terminal alkyne by a strong base, followed by a nucleophilic attack on **3-Bromohexane**.

Reaction:

1-Butyne + Sodium Amide → Sodium Butynide Sodium Butynide + **3-Bromohexane** → 3-Octyne + Sodium Bromide

Materials:

- 1-Butyne
- Sodium amide (NaNH₂)
- Liquid ammonia (NH₃)
- 3-Bromohexane
- · Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Preparation of the Acetylide Anion: In a three-necked flask equipped with a dry ice
 condenser and a mechanical stirrer, add liquid ammonia. To the stirred liquid ammonia, add
 sodium amide in small portions. Allow the sodium amide to dissolve. Bubble 1-butyne gas
 through the sodium amide solution. The formation of the sodium butynide salt will be
 observed.
- Alkylation Reaction: To the freshly prepared sodium butynide suspension, add a solution of
 3-bromohexane in diethyl ether dropwise at -33 °C (the boiling point of liquid ammonia).

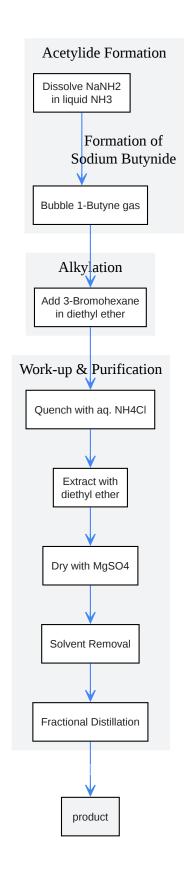


- Reaction Quenching and Work-up: After the addition is complete, allow the reaction mixture
 to stir for several hours. Carefully quench the reaction by the slow addition of a saturated
 aqueous ammonium chloride solution.
- Extraction and Isolation: Allow the ammonia to evaporate. To the remaining residue, add
 water and diethyl ether. Separate the organic layer, and extract the aqueous layer with
 diethyl ether. Combine the organic extracts.
- Drying and Solvent Removal: Dry the combined organic layers over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent by rotary evaporation.
- Purification: Purify the crude product by fractional distillation to obtain pure 3-octyne.

Experimental Workflow Diagram

The following diagram illustrates the key stages of the synthesis of 3-octyne from **3-Bromohexane**.





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Caption: Workflow for the synthesis of 3-Octyne.



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